

Preparation of Robinetinidin Chloride Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Robinetinidin chloride

Cat. No.: B192280

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Application Note and Protocol

This document provides detailed protocols for the preparation, storage, and application of **Robinetinidin chloride** stock solutions for researchers, scientists, and drug development professionals. **Robinetinidin chloride** is a flavonoid, specifically an anthocyanidin, recognized for its potent antioxidant properties.^[1]

Introduction to Robinetinidin Chloride

Robinetinidin chloride (CAS: 3020-09-5) is a natural polyphenolic compound found in various plants.^[1] It is investigated for its potential therapeutic effects, including antioxidant, anti-inflammatory, and anti-cancer activities, which are common among flavonoids. Its mechanism of action is largely attributed to its ability to scavenge free radicals and modulate cellular signaling pathways involved in inflammation and apoptosis.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Robinetinidin chloride** is provided in the table below.

Property	Value
CAS Number	3020-09-5
Molecular Formula	C ₁₅ H ₁₁ ClO ₆
Molecular Weight	322.7 g/mol
Appearance	Powder
Storage of Solid	Store at -20°C

Data sourced from various chemical suppliers.

Preparation of Robinetinidin Chloride Stock Solution

The following protocol outlines the steps for preparing a stock solution of **Robinetinidin chloride**. It is crucial to use high-purity solvents to ensure the stability and integrity of the compound.

3.1. Materials

- **Robinetinidin chloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Methanol, anhydrous
- Ethanol, anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

3.2. Recommended Solvents and Concentrations

Robinetinidin chloride is soluble in several organic solvents. The choice of solvent will depend on the specific experimental requirements, particularly the tolerance of the biological system (e.g., cell lines) to the solvent.

Solvent	Recommended Starting Concentration	Notes
DMSO	10 mM	A versatile solvent for in vitro studies. Some suppliers offer pre-made 10 mM solutions in DMSO. A mother liquor of up to 40 mg/mL in DMSO has also been reported.
Methanol	1-10 mM	Suitable for analytical and some biochemical assays.
Ethanol	1-10 mM	An alternative to DMSO for certain cell culture applications, though potentially less soluble.

3.3. Step-by-Step Protocol for a 10 mM Stock Solution in DMSO

This protocol provides instructions for preparing 1 mL of a 10 mM **Robinetinidin chloride** stock solution in DMSO.

- Equilibration: Allow the vial of **Robinetinidin chloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 3.23 mg of **Robinetinidin chloride** powder using a calibrated analytical balance. Calculation:
 - Molecular Weight (MW) = 322.7 g/mol
 - Desired Concentration = 10 mM = 0.010 mol/L
 - Volume = 1 mL = 0.001 L

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 322.7 \text{ g/mol} = 0.00323 \text{ g} = 3.23 \text{ mg}$
- Dissolving: Add the weighed **Robinetinidin chloride** to a sterile microcentrifuge tube. Add 1 mL of cell culture grade DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid dissolution, but avoid excessive heat.
- Sterilization (Optional): If required for sterile cell culture applications, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. Store the aliquots at -20°C for short-term use (up to 2 weeks) or at -80°C for long-term storage (up to 1 year). Avoid repeated freeze-thaw cycles.

Experimental Applications and Protocols

Robinetinidin chloride stock solutions can be used in a variety of experimental settings. Below are example protocols for common applications.

4.1. Cell-Based Assays

For cell-based assays, the stock solution is typically diluted in cell culture medium to the desired final concentration. It is important to include a vehicle control (medium with the same final concentration of the solvent, e.g., DMSO) in all experiments. The final concentration of DMSO should generally be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

4.2. Example Protocol: Apoptosis Induction Assay

This protocol describes a method to assess the pro-apoptotic effects of **Robinetinidin chloride** on a cancer cell line using Annexin V-FITC and Propidium Iodide (PI) staining followed by flow cytometry.

- Cell Seeding: Seed cancer cells (e.g., HCT116 colorectal cancer cells) in 6-well plates at a density that will result in 70-80% confluency after 24 hours.

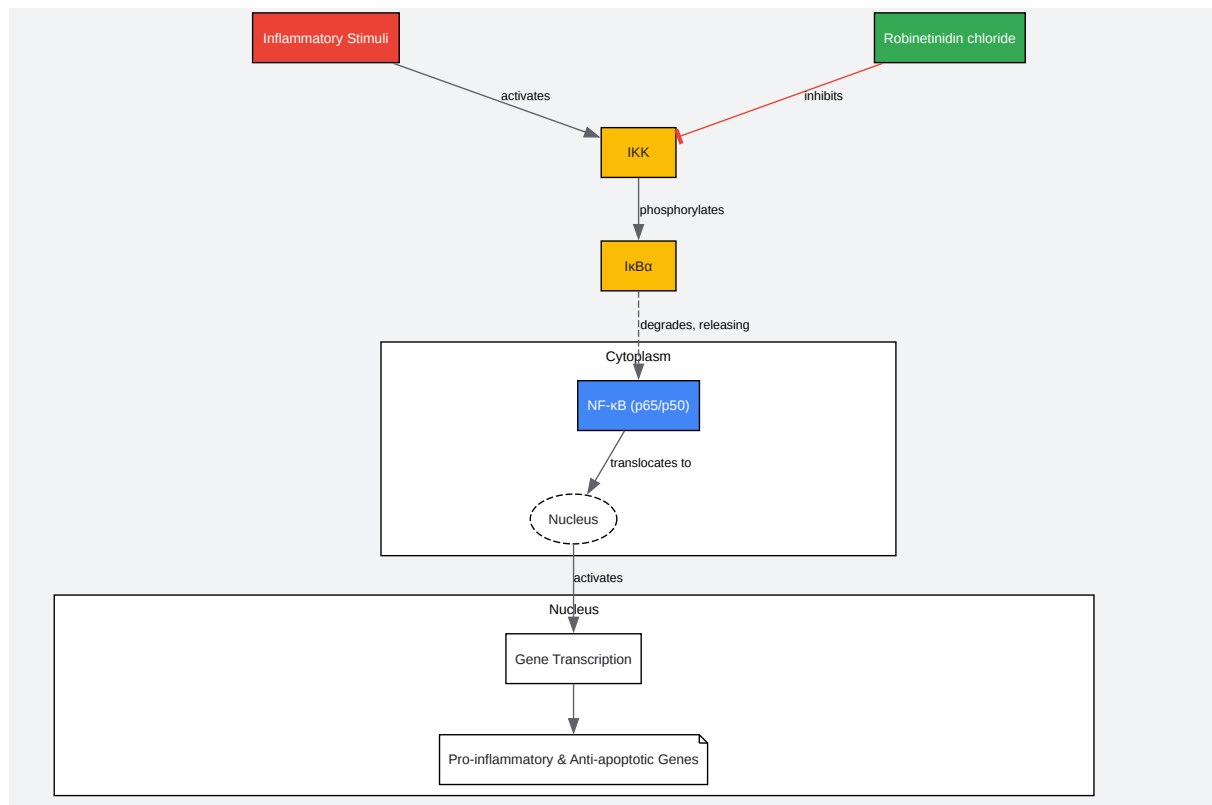
- Treatment: Prepare serial dilutions of **Robinetinidin chloride** from the 10 mM stock solution in cell culture medium to achieve final concentrations (e.g., 10, 25, 50, 100 μ M). Include a vehicle control (DMSO).
- Incubation: Replace the medium in the wells with the prepared treatment media and incubate for 24-48 hours.
- Cell Harvesting: Harvest the cells by trypsinization, and collect the cells from the supernatant to include any detached apoptotic cells.
- Staining: Wash the cells with cold PBS and then resuspend them in Annexin V binding buffer. Add Annexin V-FITC and PI according to the manufacturer's protocol and incubate in the dark.
- Flow Cytometry: Analyze the stained cells using a flow cytometer. Annexin V positive, PI negative cells are considered early apoptotic, while cells positive for both are late apoptotic or necrotic.

Signaling Pathway Analysis

Flavonoids, including anthocyanidins, are known to modulate key signaling pathways involved in cellular stress responses, inflammation, and apoptosis. Based on studies of the closely related compound Cyanidin chloride, **Robinetinidin chloride** is hypothesized to exert its biological effects through the modulation of the NF- κ B and Nrf2 pathways.[\[2\]](#)[\[3\]](#)

5.1. NF- κ B Signaling Pathway

The NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a central regulator of inflammation and cell survival. In many cancers, this pathway is constitutively active, promoting proliferation and inhibiting apoptosis. Flavonoids can inhibit this pathway, leading to an anti-inflammatory and pro-apoptotic response.

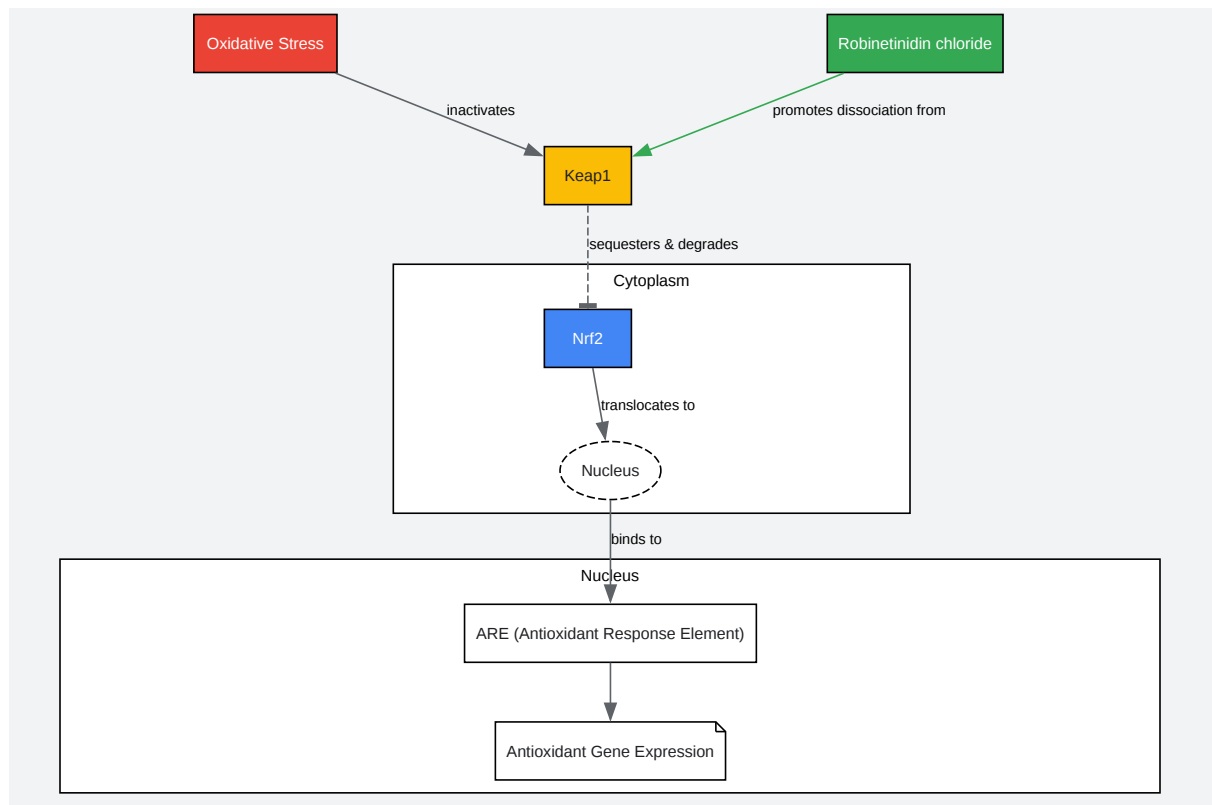


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Figure 1. Proposed inhibition of the NF-κB signaling pathway by **Robinetinidin chloride**.

5.2. Nrf2 Signaling Pathway

The Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway is the primary regulator of the antioxidant response. Under oxidative stress, Nrf2 translocates to the nucleus and activates the transcription of antioxidant genes. Many flavonoids are known to activate this protective pathway.

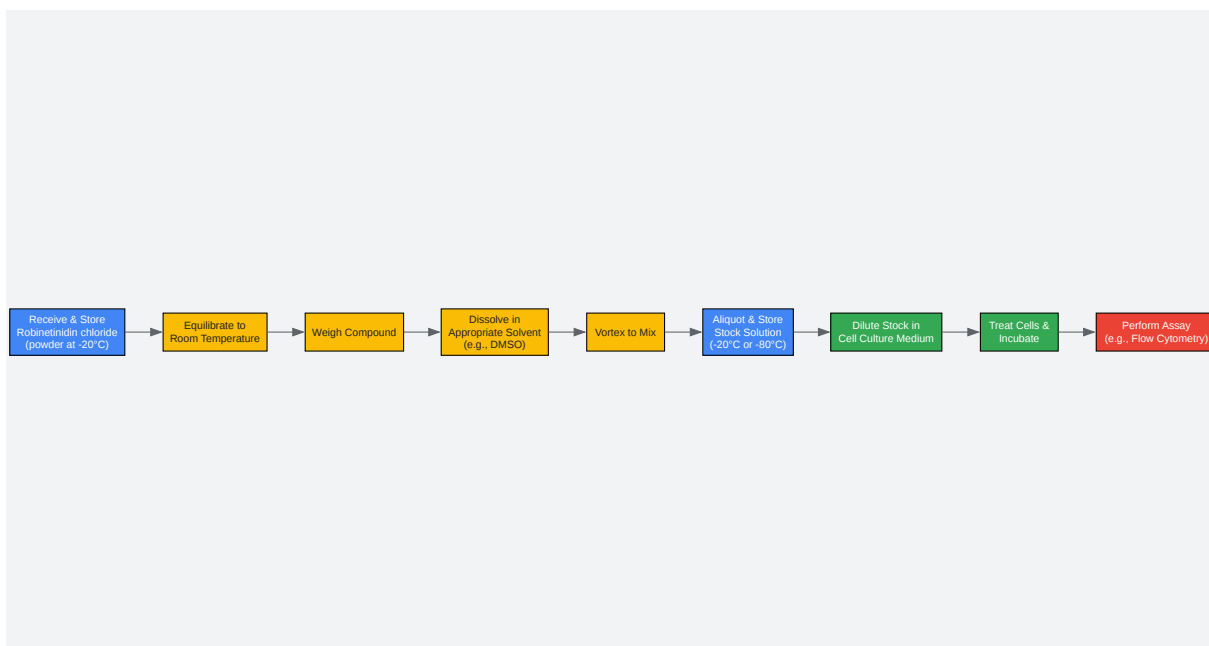


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Figure 2. Proposed activation of the Nrf2 antioxidant pathway by **Robinetinidin chloride**.

Experimental Workflow for Stock Solution Preparation and Use

The following diagram illustrates the general workflow from receiving the solid compound to its application in a cell-based assay.



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Figure 3. General workflow for preparing and using **Robinetinidin chloride** stock solution.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **Robinetinidin chloride** and solvents.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.
- For research use only. Not for human or veterinary use.

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References

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- 2. Cyanidin Chloride Induces Apoptosis by Inhibiting NF-κB Signaling through Activation of Nrf2 in Colorectal Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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